

Application Note: High-Purity Distillation of 1,3-Dimethoxy-2-methylpropan-2-amine

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Compound of Interest

Compound Name:	1,3-Dimethoxy-2-methylpropan-2-amine
CAS No.:	130874-19-0
Cat. No.:	B2553214

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Introduction & Scope

This Application Note details the protocol for the purification of **1,3-Dimethoxy-2-methylpropan-2-amine** (C

H

NO

), a sterically hindered primary amine containing two ether linkages. This molecule serves as a specialized building block in pharmaceutical synthesis, often functioning as a polar, non-nucleophilic base or a ligand backbone.

The Challenge

Purifying amino-ethers presents a unique triad of challenges:

- **Hygroscopicity:** The amine and ether functions greedily absorb atmospheric moisture, necessitating strict exclusion of air.

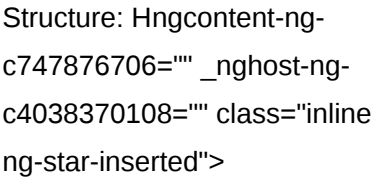
- **Carbamate Formation:** Primary amines react rapidly with atmospheric CO₂ to form solid carbamates, which can clog condensers and contaminate the distillate.
- **Thermal Sensitivity:** While relatively stable, prolonged exposure to high boiler temperatures can lead to N-oxide formation or ether cleavage.

This guide provides a self-validating vacuum distillation protocol designed to achieve >99.5% purity while mitigating these risks.

Physicochemical Profile & Safety

Before initiating distillation, the operator must verify the physicochemical properties. As specific literature data for this specialized intermediate is rare, the values below include structural estimates based on analogous hindered amines (e.g., t-butylamine derivatives and diglyme).

Table 1: Chemical Properties & Distillation Parameters

Property	Value / Description	Notes
IUPAC Name	1,3-Dimethoxy-2-methylpropan-2-amine	Structure:  N-C(CH)) (CH OCH)
Formula / MW	C H NO / 147.22 g/mol	
Boiling Point (Est.)	160–170 °C @ 760 mmHg	Do not distill at atm pressure. Decomposition risk.
Target Vapor Temp	65–75 °C @ 10 mmHg	Recommended operational range.
Density	~0.92 g/mL	Estimated.
Appearance	Colorless to pale yellow liquid	Oxidizes to yellow/brown upon air exposure.
Major Impurities	Water, Methanol, Monomethylated diol, Schiff bases.	

Safety Critical

- Caustic: Causes severe skin burns and eye damage.
- Flammable: Vapors can form explosive mixtures.

- Peroxide Risk: Although methyl ethers are resistant, always test crude material for peroxides using KI starch paper if the precursor age is >6 months.

Equipment Configuration

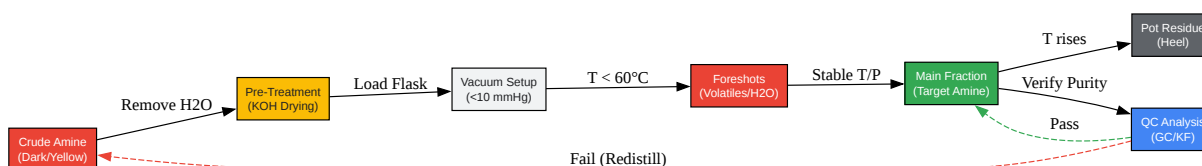
To ensure "Trustworthiness" and "Autonomy" in the lab, the setup must be designed for fractionation efficiency and atmosphere control. A simple short-path is insufficient for high-purity separation of synthesis byproducts.

Required Hardware

- Flask: Round-bottom flask (max 60% fill) with a stirring bar.
- Column: 20-30 cm Vigreux column (or vacuum-jacketed packed column for difficult separations).
- Head: Short-path distillation head with thermometer adapter and vacuum takeoff.
- Receiver: "Cow" or "Udder" type fraction cutter (allows switching flasks without breaking vacuum).
- Vacuum: Rotary vane pump with a cold trap (Dry ice/Acetone) capable of <1 mmHg.
- Inert Gas: Nitrogen or Argon line connected via a bleed valve (Manometer).

Diagram 1: Distillation Workflow & Logic

Caption: Logical flow for the purification process, ensuring checkpoint validation at each stage.



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Detailed Protocol

Phase 1: Pre-Distillation Treatment (Crucial for Amines)

Direct distillation of wet amines leads to "bumping" and poor separation.

- **Drying:** Treat the crude amine with solid KOH pellets (5% w/w) for 4–12 hours. KOH removes water and any residual carbonate salts.
 - **Why:** Molecular sieves can catalyze amine decomposition; KOH is safer for primary amines.
- **Decantation:** Decant the liquid away from the solid KOH into the distillation flask.

Phase 2: System Inerting

- **Assemble the glassware.** Grease all joints lightly with high-vacuum grease.
- **Purge:** Connect the vacuum adapter to the N line. Evacuate the system, then backfill with N.
 - . Repeat 3 times.
 - **Result:** Removes O (prevents oxidation) and CO (prevents carbamate clogging).

Phase 3: Distillation Procedure

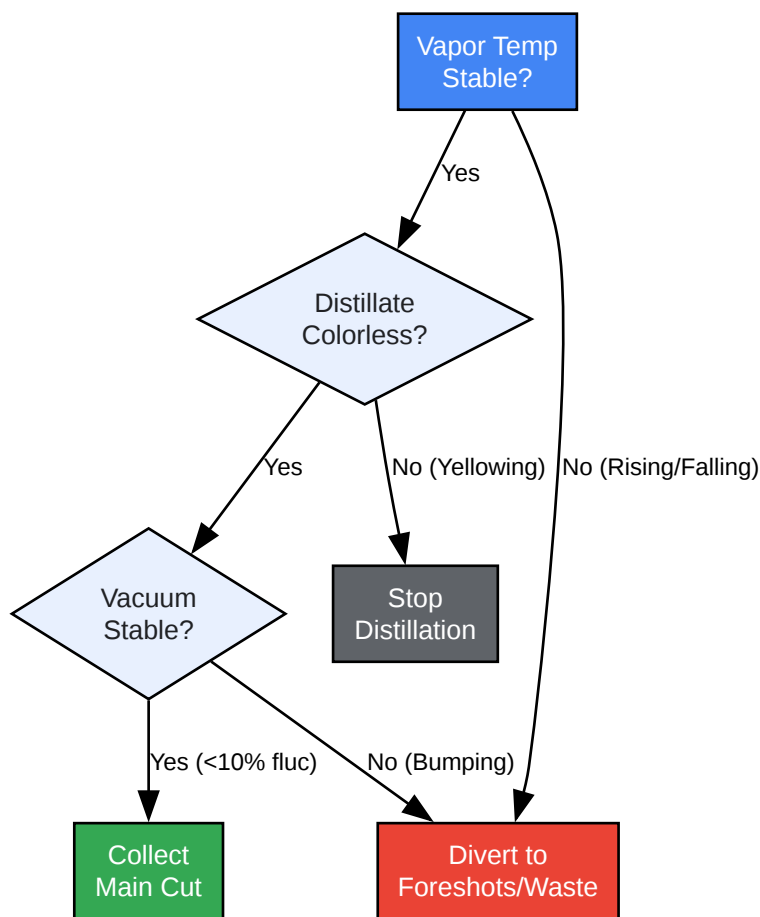
Parameters: Vacuum: ~10 mmHg | Bath Temp: Start at 80°C | Condenser: 15°C (Water/Glycol).

- **Strip Volatiles (Foreshots):**
 - Slowly lower pressure to 20-30 mmHg.
 - Raise bath temperature to 80-90°C.

- Collect the first fraction (F1). This usually contains residual synthesis solvents (MeOH, THF) and trace water.
- Visual Cue: Look for "schlieren" lines in the condenser, indicating mixing fluids. When lines disappear, the fraction is changing.
- Main Fraction Collection:
 - Lower pressure to 10 mmHg (or ultimate vacuum).
 - Increase bath temperature gradually until reflux is established.
 - Monitor vapor temperature. It should stabilize (e.g., at ~68-72°C).
 - Action: Rotate the cow receiver to the clean "Main" flask.
 - Rate: Collect at 1 drop per second. Too fast = poor separation; Too slow = thermal degradation.
- Termination:
 - Stop collection when:
 - Vapor temperature rises significantly (>5°C spike).
 - Vapor temperature drops suddenly (pot is empty).
 - Distillate becomes colored.
 - Cool Down: Remove heat source. Let the flask cool to <50°C under vacuum.
 - Backfill: Backfill with Nitrogen, never air.

Diagram 2: Fractionation Decision Tree

Caption: Decision logic for maximizing yield while ensuring purity during the run.



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Quality Control & Storage

QC Metrics:

- Purity (GC-FID): >99.5% Area %.
- Water (Karl Fischer): <0.1% (Essential for subsequent lithiation or organometallic steps).
- Appearance: Clear, colorless liquid.

Storage Protocol:

- Container: Amber glass bottle with a Teflon-lined cap.
- Headspace: Flush with Argon before sealing.

- Seal: Parafilm or electrical tape over the cap.
- Temp: Store at 2–8°C.

Troubleshooting

Symptom	Probable Cause	Corrective Action
White solid in condenser	Carbamate formation (CO leak).	Check joints; Increase coolant temp slightly to melt solid; Ensure N backfill.
Bumping / Foaming	Residual solvent or water.	Use a larger flask (max 50% full); Use a splash guard; Stir faster.
Yellow Distillate	Oxidation or entrainment of pot residue.	System leak (O ingress); Distillation rate too fast (entrainment).
Low Yield	Polymerization or hold-up in column.	Use a shorter column (Vigreux); Insulate the column with foil/glass wool.

References

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- Sigma-Aldrich. (n.d.). Handling Air-Sensitive Reagents. Technical Bulletin AL-134. (Best practices for handling hindered amines).
- Linde, E., et al. (2022). Diarylation of aliphatic amines. (Provides context on purification of similar hindered amine structures).

Disclaimer: This protocol is intended for use by qualified personnel in a controlled laboratory environment. Always consult the Safety Data Sheet (SDS) before handling chemical substances.

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